

# Physicochemical Properties of Azecan-2-one (Caprinolactam): A Technical Guide

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## Compound of Interest

Compound Name:	Azecan-2-one
CAS No.:	6142-53-6
Cat. No.:	B3427706

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## Executive Summary

**Azecan-2-one** (commonly known as Caprinolactam or 2-Azacyclodecanone) is the 10-membered cyclic amide (lactam) derived from decanoic acid precursors.<sup>[1]</sup> Unlike the widely utilized

-caprolactam (6-membered, Nylon 6 precursor) and laurolactam (12-membered, Nylon 12 precursor), **azecan-2-one** occupies the "medium-ring" niche (8–11 atoms).<sup>[1]</sup> This structural positioning imparts unique physicochemical characteristics driven by transannular strain and conformational flexibility.

This guide provides a definitive technical profile of **azecan-2-one**, focusing on its thermodynamic behavior, synthesis via the Beckmann rearrangement, and utility as a monomer for Nylon 10 (Polyamide 10).

## Molecular Architecture & Conformational Dynamics

The 10-membered ring of **azecan-2-one** is characterized by significant transannular strain (Prelog strain), arising from the forced proximity of hydrogen atoms across the ring. Unlike

small rings (rigid) or large rings (flexible, behaving like linear chains), **azecan-2-one** exists in a dynamic equilibrium of conformers.[1]

- **Cis/Trans Isomerism:** A defining feature of medium-ring lactams (8- to 10-membered) is the existence of the amide bond in both cis and trans configurations.[1] In **azecan-2-one**, the trans isomer is often thermodynamically favored in solution, whereas the cis form may predominate in the crystal lattice to maximize intermolecular hydrogen bonding.
- **Ring Strain:** The enthalpy of polymerization ( ) is driven by the release of this ring strain. **Azecan-2-one** possesses moderate strain (approx. 3–5 kcal/mol), making its ring-opening polymerization (ROP) thermodynamically favorable but kinetically distinct from the highly strained caprolactam.[1]

## Physicochemical Profile

The following data consolidates experimental values and high-confidence predictive models for **azecan-2-one** (CAS: 6142-53-6).

### Table 1: Key Physicochemical Properties[2][3]

Property	Value / Description	Source/Notes
IUPAC Name	Azecan-2-one	
Common Names	Caprinolactam, 2-Azacyclodecanone, -Decanolactam	
CAS Number	6142-53-6	
Molecular Formula		
Molecular Weight	155.24 g/mol	
Physical State	Low-melting solid or liquid	Dependent on cis/trans ratio and purity.[1]
Melting Point	-2°C to +35°C	Pure trans-isomer is often liquid; cis-rich fractions crystallize higher.[1]
Boiling Point	95°C @ 5 mmHg	Extrapolates to approx. 260–270°C at atm pressure.[1]
Density	0.980 – 1.02 g/cm <sup>3</sup>	Standard liquid density for medium lactams.[1]
LogP (Octanol/Water)	1.51 – 2.30	Predicted.[1] More lipophilic than caprolactam (LogP ~-0.12).[1]
Solubility	Soluble in ethanol, benzene, chloroform.	Limited water solubility compared to smaller lactams.
Refractive Index		Estimated based on homologous series.[1]

## Synthesis: The Beckmann Rearrangement[4]

The primary industrial and laboratory route to **azecan-2-one** is the Beckmann Rearrangement of cyclodecanone oxime. This acid-catalyzed rearrangement inserts a nitrogen atom into the cyclic ketone framework.

## Experimental Protocol

- Oximation: Cyclodecanone is reacted with hydroxylamine hydrochloride ( ) in a buffered aqueous/alcoholic solution to yield cyclodecanone oxime.[1]
- Rearrangement: The oxime is treated with a strong acid catalyst (e.g., Polyphosphoric acid, Sulfuric acid, or Thionyl chloride) to induce ring expansion.
- Purification: The crude lactam is neutralized, extracted into an organic solvent (e.g., dichloromethane), and purified via vacuum distillation.

## Visualization: Synthesis Pathway

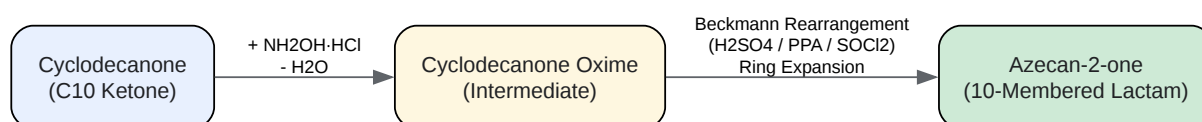


Figure 1: Synthesis of Azecan-2-one via Beckmann Rearrangement of Cyclodecanone Oxime.

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## Polymerization: Route to Nylon 10

**Azecan-2-one** serves as the monomer for Nylon 10 (Polyamide 10).[1] Unlike Nylon 6,10 (a condensation polymer of sebacoyl chloride and hexamethylene diamine), Nylon 10 is a polylactam formed via Ring-Opening Polymerization (ROP).[1]

## Anionic Ring-Opening Polymerization (AROP)

The anionic route is preferred for its speed and ability to proceed at lower temperatures, minimizing side reactions.

Reagents:

- Initiator: Strong base (e.g., Sodium Caprolactamate, NaH, or Magnesium Bromide salts).[1]
- Activator: N-Acetyl caprolactam or Isocyanates (promotes rapid initiation).[1]

Mechanism:

- Initiation: The base deprotonates the lactam amide group, creating a nucleophilic lactam anion.
- Propagation: The anion attacks the carbonyl carbon of another lactam ring (or the activated N-acyl species), opening the ring and regenerating the anion at the chain end.
- Termination: Protonation or consumption of monomer.

## Visualization: Polymerization Mechanism

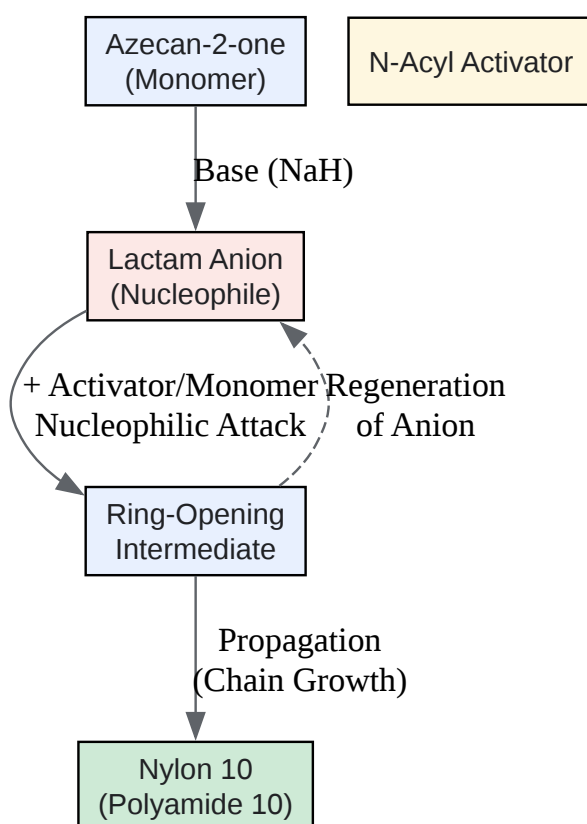


Figure 2: Anionic Ring-Opening Polymerization (AROP) of Azecan-2-one to Nylon 10.

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[1]

## Applications & Comparative Analysis

Nylon 10 derived from **azecan-2-one** offers a specific balance of properties between Nylon 6 and Nylon 12.

- **Moisture Absorption:** Lower than Nylon 6 due to the higher carbon-to-amide ratio (9:1 vs 5:1), resulting in better dimensional stability in humid environments.[1]
- **Flexibility:** The longer methylene segments impart greater flexibility and impact resistance compared to Nylon 6.
- **Melting Point:** Nylon 10 typically melts around 188–190°C, which is lower than Nylon 6 (220°C) but higher than Nylon 12 (178°C), offering a useful processing window.[1]

## References

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- Polymer Science Learning Center. Polymerization of Nylon 6 and Nylon 6,10. (Contextual reference for AROP mechanisms). Retrieved from [Link][1]

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## Sources

- [1. US20030055152A1 - Flame-retardant thermoplastic composition with improved properties - Google Patents \[patents.google.com\]](#)

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